

# Technical Guide: Physicochemical Characterization of N,2'-Dimethylformanilide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N,2'-Dimethylformanilide*

Cat. No.: *B158422*

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Audience: Researchers, scientists, and drug development professionals.

Objective: This document provides a concise overview of the available physical characteristics of **N,2'-Dimethylformanilide**, with a primary focus on its melting point. It also outlines a detailed, standard experimental protocol for melting point determination, a crucial technique for the identification and purity assessment of solid organic compounds.

## Introduction to N,2'-Dimethylformanilide

**N,2'-Dimethylformanilide**, also known as N-methyl-N-(o-tolyl)formamide, is an organic compound with the chemical formula  $C_9H_{11}NO$ . Its purity and physical state are critical parameters in research and development, particularly in synthetic chemistry and pharmaceutical sciences. The melting point is a fundamental physical property used to characterize a solid substance and to obtain a preliminary indication of its purity. Pure crystalline compounds typically exhibit a sharp melting point range, whereas impurities tend to depress and broaden this range.

## Physical Characteristics of N,2'-Dimethylformanilide

While a specific experimentally determined melting point for **N,2'-Dimethylformanilide** is not readily available in the reviewed scientific literature and chemical databases, other key physical properties have been documented. A safety data sheet for **N,2'-Dimethylformanilide** states that data for the melting point/freezing point is not available[1].

The available physical data is summarized in the table below:

Physical Property	Value	Source
CAS Number	131840-54-5	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO	<a href="#">[2]</a>
Molecular Weight	149.19 g/mol	<a href="#">[2]</a>
Boiling Point	206 °C	<a href="#">[2]</a> <a href="#">[3]</a>
Density	1.057 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[2]</a>
Refractive Index	1.5370 - 1.5410	<a href="#">[2]</a>
Melting Point	No data available	<a href="#">[1]</a>

## Experimental Protocol: Melting Point Determination

The following is a generalized, standard procedure for determining the melting point of a solid organic compound using a capillary-based method. This technique is widely applicable and can be used to determine the melting point of **N,2'-Dimethylformanilide**.

Objective: To determine the temperature range over which the solid sample transitions to a liquid.

Materials and Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Sample of the organic solid (must be dry and finely powdered)
- Mortar and pestle (if the sample is not a fine powder)
- Spatula

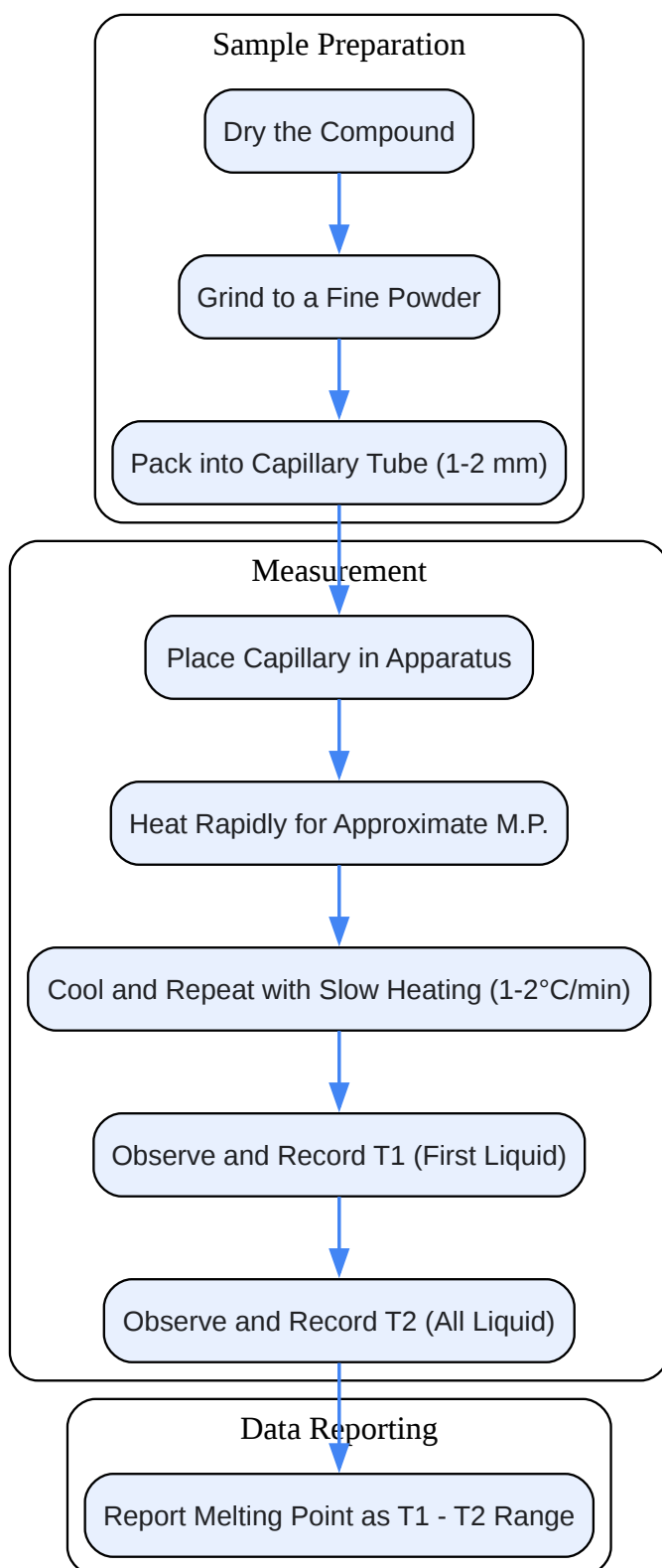
#### Procedure:

- Sample Preparation:
  - Ensure the sample is completely dry.
  - If the sample consists of coarse crystals, gently grind it into a fine powder using a mortar and pestle. This ensures uniform packing and efficient heat transfer.
- Capillary Tube Packing:
  - Press the open end of a capillary tube into the powdered sample. A small amount of the solid will be forced into the tube.
  - Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end.
  - The packed sample should have a height of 1-2 mm.
- Apparatus Setup:
  - Place the packed capillary tube into the sample holder of the melting point apparatus.
  - Ensure the thermometer is correctly positioned so that the bulb is aligned with the sample in the capillary tube.
- Melting Point Measurement:
  - Rapid Determination (Optional but Recommended): Heat the sample rapidly to get an approximate melting point. This value will guide a more precise measurement. Allow the apparatus to cool before proceeding.
  - Accurate Determination: Begin heating the apparatus at a slow, steady rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
  - Observe the sample closely through the magnifying lens.
  - Record the temperature ( $T_1$ ) at which the first drop of liquid appears.

- Continue heating at the same slow rate and record the temperature ( $T_2$ ) at which the entire sample has completely melted into a clear liquid.
- Reporting:
  - The melting point is reported as a range from  $T_1$  to  $T_2$ .
  - For a pure compound, this range is typically narrow (0.5-1.0 °C). A broad melting range often indicates the presence of impurities.

## Workflow for Melting Point Determination

The logical flow of the experimental protocol for determining the melting point of a solid organic compound is illustrated below.



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Caption: A flowchart of the general procedure for determining the melting point of a solid organic compound.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)